

Astrazon Red 6B: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Astrazon Red 6B

Cat. No.: B1336387

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Astrazon Red 6B**, a synthetic cationic dye with applications ranging from textile manufacturing to biomedical research. This document consolidates key information on its synonyms, chemical properties, and relevant experimental protocols, presenting a valuable resource for professionals in research and development.

Chemical Identity and Synonyms

Astrazon Red 6B is a methine dye known by a variety of synonyms and chemical identifiers across different industries and databases.^{[1][2]} Establishing a clear understanding of these alternative names is crucial for comprehensive literature searches and accurate identification of the compound.

The most common synonyms and identifiers for **Astrazon Red 6B** are listed below:

- Systematic Name: N-(2-chloroethyl)-N-ethyl-3-methyl-4-[(E)-2-(1,3,3-trimethylindol-1-ium-2-yl)ethenyl]aniline;chloride^[1]
- C.I. Name: Basic Violet 7^{[1][2][3][4][5]}
- C.I. Number: 48020^{[3][4]}
- CAS Number: 6441-82-3^{[3][4][5]}

- Other Synonyms: Stenacrile Brilliant Red 6B, Stenacrile rouge brillant 6B, Aizen Cathilon Red 6B, Catonic Red 6B, Catonic Red X-6B, Catonic Red 10B.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Quantitative Data

A summary of the key physicochemical and toxicological properties of **Astrazon Red 6B** is presented in the table below. This data is essential for experimental design, safety assessment, and understanding the behavior of the dye in various systems.

Property	Value	Reference(s)
Molecular Formula	C ₂₄ H ₃₀ Cl ₂ N ₂	[1] [3] [4] [5]
Molecular Weight	417.42 g/mol	[1] [3] [4] [5]
Appearance	Dark red to dark purple to dark blue powder/crystalline	[3] [4]
Water Solubility	10 g/L (at 20 °C)	[6]
Bulk Density	620 - 760 kg/m ³	[7]
Acute Oral Toxicity (Rat)	LD ₅₀ : 1600 mg/kg	[7]
Aquatic Toxicity (Fish)	LC ₅₀ : 10 - 100 mg/l (48 h, <i>Leuciscus idus</i>)	[7]
Aquatic Toxicity (Daphnia)	EC ₅₀ : < 1 mg/l (<i>Daphnia magna</i>)	[7]

Experimental Protocols

Astrazon Red 6B is a subject of interest in environmental science, particularly in studies focused on the removal of dyes from wastewater. The following is a detailed methodology for a batch adsorption experiment, a common technique to evaluate the efficacy of adsorbents in dye removal.

Batch Adsorption Protocol for Astrazon Red 6B Removal

This protocol is adapted from studies on the removal of **Astrazon Red 6B** from aqueous solutions using low-cost adsorbents.

Objective: To determine the adsorption capacity of a given adsorbent for **Astrazon Red 6B**.

Materials:

- **Astrazon Red 6B** stock solution (e.g., 1000 mg/L)
- Adsorbent material (e.g., activated carbon, biomass)
- pH meter
- Spectrophotometer
- Shaker or magnetic stirrer
- Centrifuge or filtration apparatus
- Standard laboratory glassware

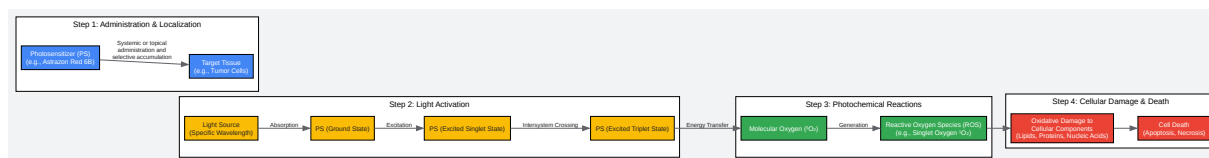
Methodology:

- Preparation of Dye Solutions: Prepare a series of **Astrazon Red 6B** solutions of known concentrations (e.g., 10, 20, 50, 100, 200 mg/L) by diluting the stock solution with deionized water.
- Adsorption Experiments:
 - For each concentration, add a precise amount of the adsorbent (e.g., 0.1 g) to a fixed volume of the dye solution (e.g., 50 mL) in a conical flask.
 - Adjust the pH of the solutions to a desired value using dilute HCl or NaOH. The optimal pH for adsorption of **Astrazon Red 6B** is often around 6.^[1]
 - Place the flasks on a shaker and agitate at a constant speed (e.g., 150 rpm) and temperature (e.g., 25 °C) for a predetermined time to reach equilibrium (e.g., 24 hours).

- Sample Analysis:
 - After agitation, separate the adsorbent from the solution by centrifugation or filtration.
 - Measure the absorbance of the supernatant at the maximum wavelength of **Astrazon Red 6B**.
 - Determine the final concentration of the dye in the solution using a pre-established calibration curve.
- Data Analysis:
 - Calculate the amount of dye adsorbed per unit mass of adsorbent at equilibrium (q_e , in mg/g) using the following equation: $q_e = (C_0 - C_e) * V / m$ where:
 - C_0 is the initial dye concentration (mg/L)
 - C_e is the equilibrium dye concentration (mg/L)
 - V is the volume of the solution (L)
 - m is the mass of the adsorbent (g)
 - Analyze the adsorption data using isotherm models (e.g., Langmuir, Freundlich) to describe the adsorption behavior.

Visualization of Mechanisms

While specific intracellular signaling pathways for **Astrazon Red 6B** are not well-documented, its potential application as a photosensitizer in Photodynamic Therapy (PDT) provides a relevant mechanistic framework to visualize. PDT is a treatment modality that uses a photosensitizer, light, and oxygen to induce cell death.^[8] The general mechanism of PDT is illustrated below.



[Click to download full resolution via product page](#)

Caption: General mechanism of Photodynamic Therapy (PDT).

This diagram illustrates the four key stages of PDT, a process for which **Astrazon Red 6B** has been investigated as a potential photosensitizer.[1] The process begins with the administration of the photosensitizer, which localizes in the target tissue. Subsequent activation by light of a specific wavelength excites the photosensitizer, leading to the generation of reactive oxygen species (ROS) that cause cellular damage and ultimately, cell death.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Astrazon Red 6B | 6441-82-3 [smolecule.com]
- 2. worlddyevaryety.com [worlddyevaryety.com]
- 3. chemimpex.com [chemimpex.com]
- 4. chemimpex.com [chemimpex.com]

- 5. scbt.com [scbt.com]
- 6. ASTRAZON RED 6B | 6441-82-3 [chemicalbook.com]
- 7. shop.carl-jaeger.de [shop.carl-jaeger.de]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Astrazon Red 6B: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336387#astrazon-red-6b-synonyms-and-alternative-names]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com